Application Notes and Protocols for the Quantification of 2-(3-Methoxypropyl)phenol

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Compound of Interest	
Compound Name:	2-(3-Methoxypropyl)phenol
Cat. No.:	B15374192

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **2-(3-Methoxypropyl)phenol** in various matrices. The protocols are intended for use by researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Introduction

2-(3-Methoxypropyl)phenol is a phenolic compound of interest in various fields, including drug discovery and material science. Accurate and precise quantification of this analyte is crucial for pharmacokinetic studies, quality control, and understanding its biological and chemical properties. This document outlines two primary analytical methods for its quantification: High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) and Gas Chromatography-Mass Spectrometry (GC-MS).

Method 1: Quantification by High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This method is suitable for the quantification of **2-(3-Methoxypropyl)phenol** in liquid samples, including biological fluids and reaction mixtures. A reversed-phase HPLC method provides

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excellent separation and quantification capabilities.

Experimental Protocol

1. Sample Preparation (Plasma)

- To 500 µL of plasma, add 1 mL of acetonitrile to precipitate proteins.

- Vortex the mixture for 1 minute.

- Centrifuge at 10,000 x g for 10 minutes.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 200 µL of the mobile phase.

- Filter the reconstituted sample through a 0.22 µm syringe filter before injection.

2. HPLC-DAD Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size)
Mobile Phase	A: 0.1% Formic acid in WaterB: 0.1% Formic acid in Acetonitrile
Gradient Elution	0-2 min: 20% B2-10 min: 20-80% B10-12 min: 80% B12-13 min: 80-20% B13-15 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection	Diode-Array Detector (DAD) at 275 nm

3. Calibration and Quantification

- Prepare a stock solution of **2-(3-Methoxypropyl)phenol** (1 mg/mL) in acetonitrile.

- Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 to 100 µg/mL.

- Inject each standard in triplicate and construct a calibration curve by plotting the peak area against the concentration.

- The concentration of **2-(3-Methoxypropyl)phenol** in the samples is determined using the linear regression equation of the calibration curve.

Method Validation Summary

The following table summarizes the typical validation parameters for the HPLC-DAD method.[1][2][3]

Parameter	Result
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Accuracy (Recovery)	95-105%
Precision (RSD%)	< 5%

Method 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is highly sensitive and selective, making it ideal for the quantification of **2-(3-Methoxypropyl)phenol** at trace levels and in complex matrices.

Experimental Protocol

1. Sample Preparation and Derivatization

- Liquid-Liquid Extraction:

- To 1 mL of the sample (e.g., urine, wastewater), add 2 mL of ethyl acetate.

- Vortex for 2 minutes and centrifuge at 3,000 x g for 5 minutes.

- Transfer the organic layer to a new tube.

- Repeat the extraction twice more and combine the organic layers.

- Evaporate the solvent to dryness under a stream of nitrogen.

- Derivatization:

  - To the dried extract, add 100 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).

  - Heat the mixture at 70°C for 30 minutes.

  - After cooling to room temperature, the sample is ready for GC-MS analysis.

2. GC-MS Conditions

Parameter	Condition
GC Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	250°C
Injection Mode	Splitless
Oven Program	Initial temperature 80°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min
MS Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	To be determined based on the mass spectrum of the derivatized 2-(3-Methoxypropyl)phenol (e.g., molecular ion and characteristic fragment ions). A plausible quantifier ion would be the molecular ion of the silylated derivative, and qualifier ions would be major fragments.

3. Calibration and Quantification

- Prepare a stock solution of **2-(3-Methoxypropyl)phenol** (1 mg/mL) in ethyl acetate.

- Prepare a series of calibration standards and subject them to the same derivatization procedure as the samples.

- Analyze the derivatized standards by GC-MS and construct a calibration curve by plotting the peak area of the quantifier ion against the concentration.

- The concentration in the samples is determined from this calibration curve.
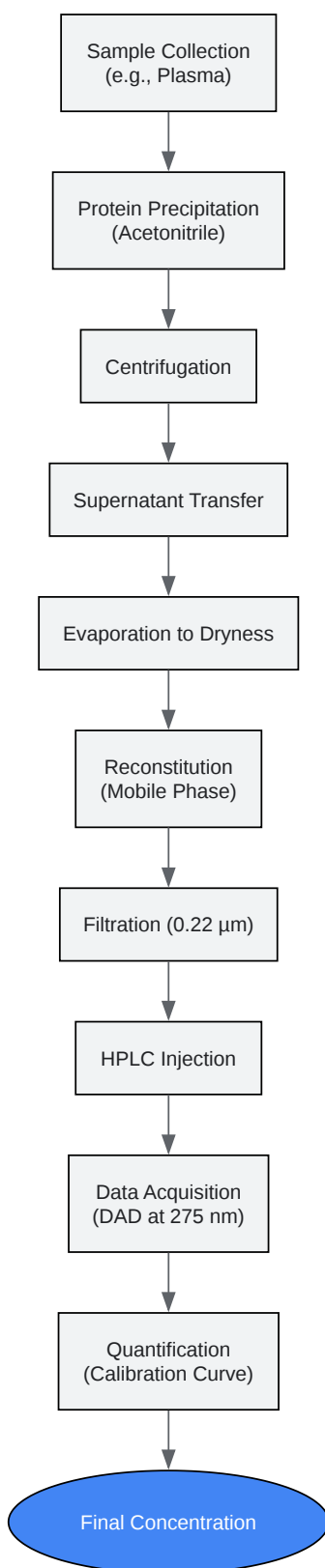
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Method Validation Summary

The following table summarizes the typical validation parameters for the GC-MS method.

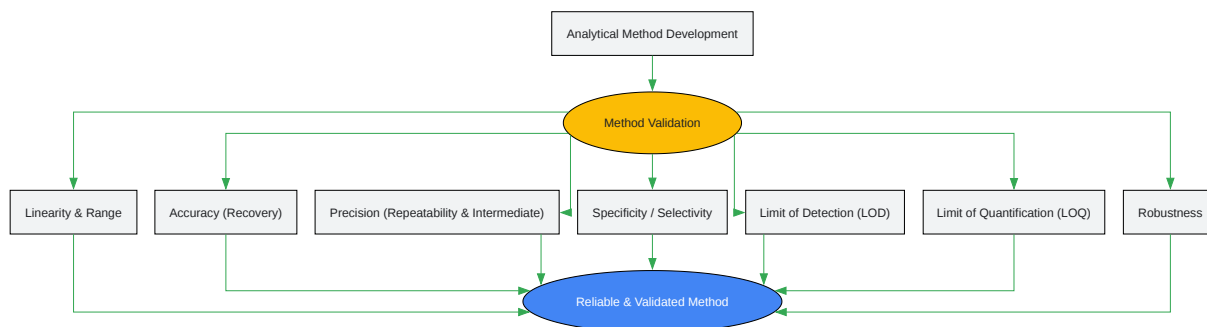| Parameter	Result
Linearity (R^2)	> 0.998
Limit of Detection (LOD)	1 ng/mL
Limit of Quantification (LOQ)	5 ng/mL
Accuracy (Recovery)	90-110%
Precision (RSD%)	< 10%

Visualizations

Experimental Workflow for HPLC-DAD Analysis

Caption: Workflow for **2-(3-Methoxypropyl)phenol** quantification by HPLC-DAD.

Logical Relationship of Method Validation Parameters

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Caption: Interrelation of analytical method validation parameters.

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